

Application Notes and Protocols for In Vitro Assays of SAR7334 Hydrochloride

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Compound of Interest

Compound Name: SAR7334 hydrochloride

Cat. No.: B560093

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Introduction

SAR7334 hydrochloride is a potent and selective inhibitor of the Transient Receptor Potential Canonical 6 (TRPC6) channel, a non-selective cation channel implicated in various physiological and pathological processes.[1][2][3] TRPC6 is a key player in calcium signaling, and its dysregulation has been linked to diseases such as focal segmental glomerulosclerosis and pulmonary hypertension.[3][4] **SAR7334 hydrochloride** offers a valuable pharmacological tool for investigating the role of TRPC6 in these conditions and for the development of novel therapeutics.[3][4]

This document provides detailed protocols for a panel of in vitro assays to characterize the activity of **SAR7334 hydrochloride**, from initial screening to mechanistic studies.

Mechanism of Action

SAR7334 hydrochloride exerts its inhibitory effect by directly blocking the TRPC6 ion channel, thereby preventing the influx of Ca^{2+} into the cell.[1][2][3] This blockade of calcium entry disrupts downstream signaling pathways that are dependent on intracellular calcium levels, such as the activation of the transcription factor NFAT (Nuclear Factor of Activated T-cells).[5][6]

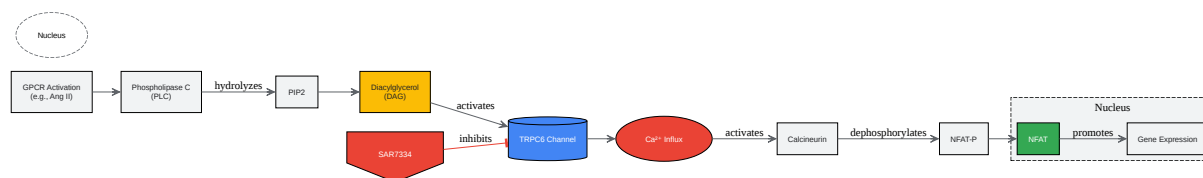
Quantitative Data Summary

The following tables summarize the in vitro potency and selectivity of **SAR7334 hydrochloride**.

Parameter	Assay Type	Value	Reference
IC ₅₀	TRPC6 Current Inhibition (Patch-Clamp)	7.9 nM	[1][3][7]
IC ₅₀	TRPC6-mediated Ca ²⁺ Influx	9.5 nM	[1][3][4]

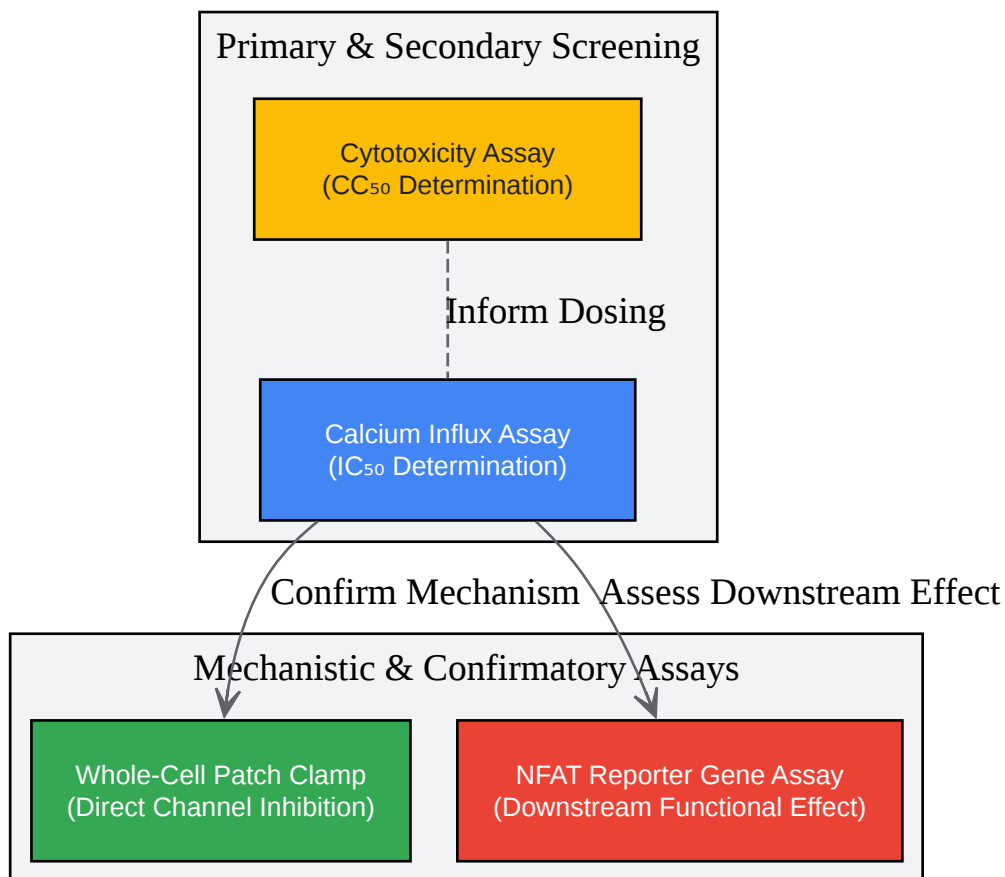
Channel	Assay Type	IC ₅₀	Reference
TRPC3	Ca ²⁺ Influx	282 nM	[1][3][4]
TRPC7	Ca ²⁺ Influx	226 nM	[1][3][4]
TRPC4	Ca ²⁺ Influx	No significant effect	[1][2][3]
TRPC5	Ca ²⁺ Influx	No significant effect	[1][2][3]

Signaling Pathway and Experimental Workflow



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Caption: Simplified TRPC6 signaling cascade leading to NFAT activation and its inhibition by SAR7334.



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